Technical Support Center: 1-Methylisoquinoline HCl Crystallization

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Compound of Interest

Compound Name:	*Isoquinoline, 1-methyl-, hydrochloride*
CAS No.:	*53014-97-4*
Cat. No.:	*B1626663*

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Topic: Optimization & Troubleshooting of 1-Methylisoquinoline Hydrochloride (CAS: 1721-93-3 Free Base) Document ID: TSC-ISOQ-001 Status: Active Analyst Level: Senior Application Scientist[1]

Introduction: The "Liquid Base" Challenge

Welcome to the technical hub for 1-methylisoquinoline HCl. Before beginning any optimization, it is critical to understand the physical state of your starting material.

Crucial Data Point:

- 1-Methylisoquinoline (Free Base): Liquid at room temperature (MP: ~10–12°C).[1][2]
- 1-Methylisoquinoline HCl (Salt): Crystalline Solid (MP: >160°C, typically).

Why this matters: Unlike solid-to-solid salt formations, you are converting a liquid oil into a crystalline solid.[1] The most common failure mode—"oiling out"—often occurs because the

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system has reverted to the free base due to insufficient acidity, or because the salt has entered a liquid-liquid phase separation (LLPS) region before crystallizing.

Module 1: Solvent System Selection

Q: What is the optimal solvent system for 1-methylisoquinoline HCl?

A: Because the free base is lipophilic and the HCl salt is ionic/polar, you need a system that balances these opposing properties.

Solvent Class	Specific Solvent	Role	Recommendation
Primary Solvent	Ethanol (EtOH)	Dissolves Free Base & Salt (Hot)	High. Good solubility curve; environmentally benign.[1]
Primary Solvent	Isopropanol (IPA)	Dissolves Free Base	High. Steeper solubility curve than EtOH; better yield.[1]
Antisolvent	Diethyl Ether / MTBE	Precipitates Salt	Medium. Excellent yield but flammability risks.[1] MTBE is preferred for scale-up.[1]
Antisolvent	Acetone	Precipitates Salt	High. Good antisolvent for HCl salts; dries easily.[1]
Avoid	Water	Solubilizer	Low. High solubility of the salt leads to poor yield; difficult to dry (hygroscopic salt).[1]

Q: How do I determine the metastable zone width (MSZW)?

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A: You must map the solubility curve against the cloud point.

- Saturation: Dissolve excess salt in hot EtOH at reflux.
- Cooling: Cool at 0.5°C/min. Record the temperature where crystals first appear (Cloud Point).
- Heating: Re-heat until clear (Clear Point).
- The Gap: The difference is your MSZW.[1]
  - Narrow MSZW (<10°C): Risk of crashing out; requires slow cooling.[1]
  - Wide MSZW (>20°C): Hard to nucleate; requires seeding.[1]

Module 2: Troubleshooting "Oiling Out"

Q: My solution turned into a separate oily layer instead of crystals. Why?

A: This is the most frequent issue with 1-methylisoquinoline salts.[1] It happens for two reasons:

- Phase Separation: You hit the Liquid-Liquid Phase Separation (LLPS) boundary before the solubility curve.[1]
- Disproportionation: The salt hydrolyzed back to the liquid free base.[1]

Diagnostic Workflow (Graphviz Diagram):

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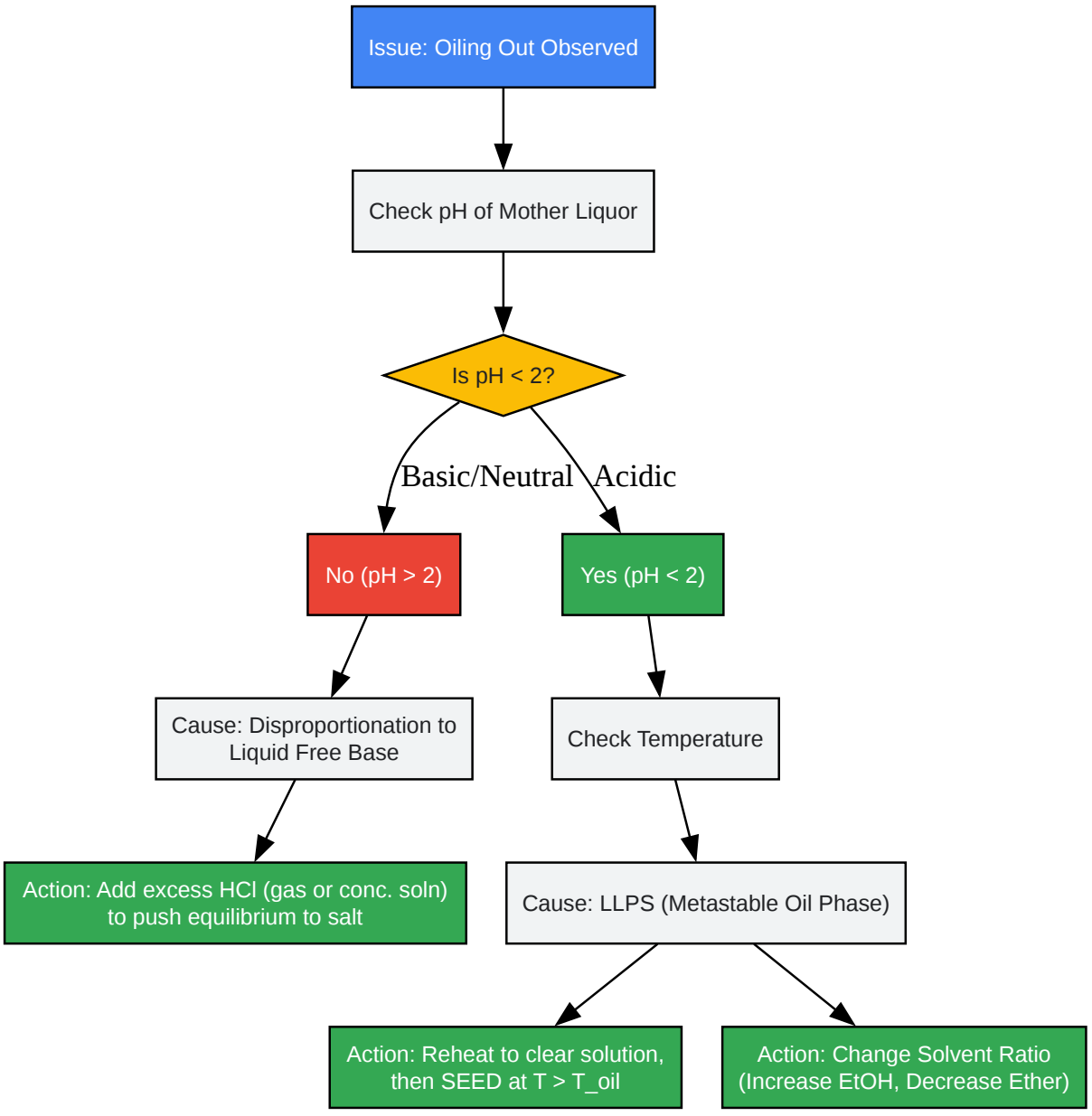

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Figure 1: Decision tree for diagnosing and resolving oiling out events during crystallization.

Module 3: Protocols & Methodologies

Protocol A: Reactive Crystallization (From Free Base)

Use this when starting from the commercial liquid 1-methylisoquinoline.

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- Dissolution: Dissolve 10g 1-methylisoquinoline (Liquid) in 50 mL Ethyl Acetate (EtOAc) or IPA.
  - Note: EtOAc is non-protic and often yields drier salts.[1]
- Acidification: Cool to 0–5°C. Slowly add 1.1 equivalents of HCl in IPA (or bubble HCl gas).
  - Exotherm Alert: The reaction is exothermic.[1] Maintain T < 20°C to prevent degradation.
- Nucleation: If oil forms, scratch the glass or add a seed crystal of pure HCl salt.[1]
- Maturation: Stir the slurry for 2 hours at 0°C.
- Isolation: Filter under nitrogen (to prevent moisture uptake).[1] Wash with cold EtOAc.[1]

Protocol B: Recrystallization (Purification)

Use this to clean up crude, colored, or hygroscopic salt.

- Solvent: Use Ethanol (absolute).[1][3]
- Dissolution: Heat ethanol to reflux. Add crude salt until saturated.
  - Tip: If the solution is dark/brown, add activated carbon (5 wt%), stir for 10 mins, and hot filter.
- Antisolvent Addition: Remove from heat. While still hot, slowly add Acetone or MTBE dropwise until a faint turbidity persists.
- Clear & Cool: Add 1 mL of hot Ethanol to clear the turbidity.[1] Allow to cool slowly to room temperature without stirring (static crystallization) to grow larger needles.
- Final Chill: Cool to 4°C for 4 hours before filtration.

Module 4: Solid-State Properties (FAQs)

Q: The crystals turn into a goo on the filter paper. Is it hygroscopic?

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A: Yes, isoquinoline HCl salts are typically hygroscopic.

- Mechanism: The chloride ion can form hydrogen bonds with atmospheric water.[1]
- Mitigation:
  - Perform filtration under a nitrogen blanket or in a glovebox if possible.[1]
  - Wash with anhydrous diethyl ether (removes residual alcohol which holds water).[1]
  - Dry in a vacuum oven at 40°C with a P_2O_5 trap.

Q: How do I control Polymorphism?

A: HCl salts often exhibit polymorphism.[1]

- Fast Cooling / Antisolvent Crash: Kinetic form (often metastable, smaller needles).
- Slow Cooling / Slurry Ripening: Thermodynamic form (more stable, blocks/prisms).
- Recommendation: For pharmaceutical stability, aim for the thermodynamic form by using Protocol B with a slow cooling ramp (0.1°C/min).

References

- Physical Properties of 1-Methylisoquinoline
  - Source: National Center for Biotechnology Information (2025).[1] PubChem Compound Summary for CID 15592, 1-Methylisoquinoline.[1]
  - URL:[Link]
- General Isoquinoline Synthesis & Salt Formation
  - Source: Organic Syntheses, Coll.[4] Vol. 6, p.115 (1988); Vol. 56, p.19 (1977). (Describes Bischler-Napieralski reaction and HCl salt handling).
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- Crystallization Troubleshooting (Oiling Out)
  - Source: Veesler, S., et al. "Liquid-Liquid Phase Separation in Crystallization of Small Molecules." Cryst.[1][5][6] Growth Des.
  - Context: Explains the LLPS mechanism in amine salts.
  - URL:[Link] (Journal Homepage for search verification)

Disclaimer: This guide is for research purposes only. Always consult the Safety Data Sheet (SDS) for 1-methylisoquinoline (an irritant) and HCl before handling.

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